

# An In-depth Technical Guide to 2-Chloro-N-(4-methoxybenzyl)aniline

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## Compound of Interest

|                |                                     |
|----------------|-------------------------------------|
| Compound Name: | 2-Chloro-N-(4-methoxybenzyl)aniline |
| CAS No.:       | 356536-88-4                         |
| Cat. No.:      | B3342816                            |

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This guide provides a comprehensive technical overview of **2-Chloro-N-(4-methoxybenzyl)aniline**, a substituted aniline derivative of interest to researchers and professionals in drug development and chemical synthesis. This document delves into its chemical identity, synthesis, characterization, and safety considerations, offering a foundational resource for its application in a laboratory setting.

## Core Chemical Identity

A precise understanding of a molecule's structure and identifiers is paramount for any scientific endeavor. These identifiers are crucial for database searches, regulatory submissions, and ensuring the correct compound is being used in experimental work.

## Structural Representation and Chemical Identifiers

The molecular structure of **2-Chloro-N-(4-methoxybenzyl)aniline** is characterized by a 2-chloroaniline core N-substituted with a 4-methoxybenzyl group.

Table 1: Chemical Identifiers for **2-Chloro-N-(4-methoxybenzyl)aniline**

| Identifier        | Value  | Source    |
|-------------------|--|-----------|
| IUPAC Name        | 2-Chloro-N-(4-methoxybenzyl)aniline              | N/A       |
| CAS Number        | 356536-88-4                                      | [1][2][3] |
| Molecular Formula | C <sub>14</sub> H <sub>14</sub> ClNO             | [1]       |
| Molecular Weight  | 247.72 g/mol                                     | [1][3]    |
| SMILES            | <chem>COC1=CC=C(C=C1)CNC2=C<br/>C=CC=C2Cl</chem> | [1]       |
| InChIKey          | Information not publicly available               | N/A       |

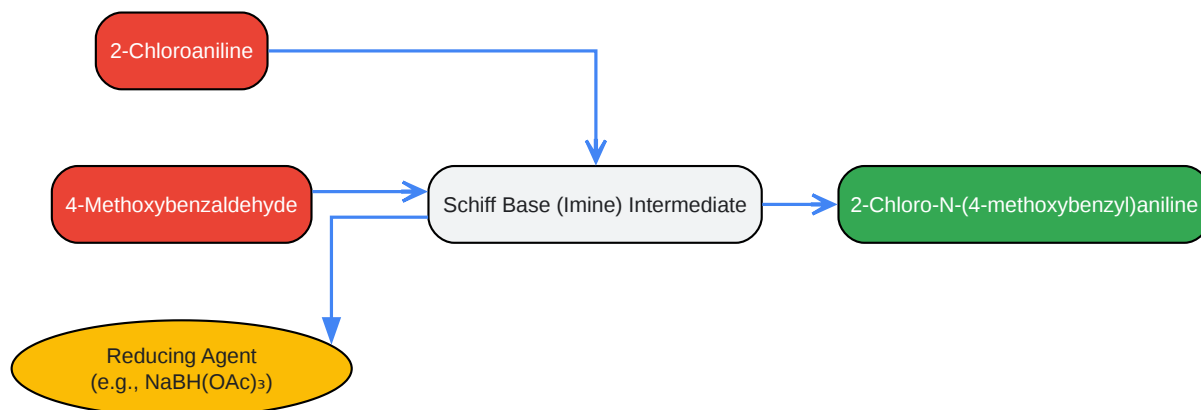
Note: A definitive InChIKey for this specific compound is not readily available in public chemical databases as of the last update of this guide.

## Synthesis and Purification

The synthesis of N-benzylated anilines is a common transformation in organic chemistry. While a specific, peer-reviewed protocol for the synthesis of **2-Chloro-N-(4-methoxybenzyl)aniline** is not extensively documented, a general and robust method involves the reductive amination of 4-methoxybenzaldehyde with 2-chloroaniline. This approach is favored for its high efficiency and selectivity.

### Synthetic Pathway: Reductive Amination

The logical pathway for the synthesis of the target compound is a two-step, one-pot reductive amination. This process begins with the formation of an imine intermediate from the condensation of 2-chloroaniline and 4-methoxybenzaldehyde, followed by in-situ reduction to the secondary amine.



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## Sources

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